

Technical Support Center: High-Purity Butyl 2-Furoate Purification

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Compound of Interest

Compound Name: Butyl 2-furoate

Cat. No.: B1604542

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This guide provides researchers, scientists, and drug development professionals with comprehensive information and troubleshooting advice for the purification of high-purity **Butyl 2-furoate**.

Frequently Asked Questions (FAQs)

Q1: What are the essential physical properties of Butyl 2-furoate relevant to its purification?

Understanding the physical properties of **Butyl 2-furoate** is crucial for selecting and optimizing purification techniques. Key data is summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C9H12O3	[1][2]
Molecular Weight	168.19 g/mol	[2]
Appearance	Colorless to pale yellow oily liquid	[3]
Boiling Point	233 °C @ 760 mmHg (estimated)	[2][3]
83-84 °C @ 1.00 mmHg	[3]	
Density	~1.055 g/mL at 25 °C	[2][3]
Refractive Index	1.469 - 1.475 @ 20 °C	[3]
Solubility	Soluble in alcohol; Insoluble in water	[3]

Q2: What are the common impurities in crude Butyl 2-furoate?

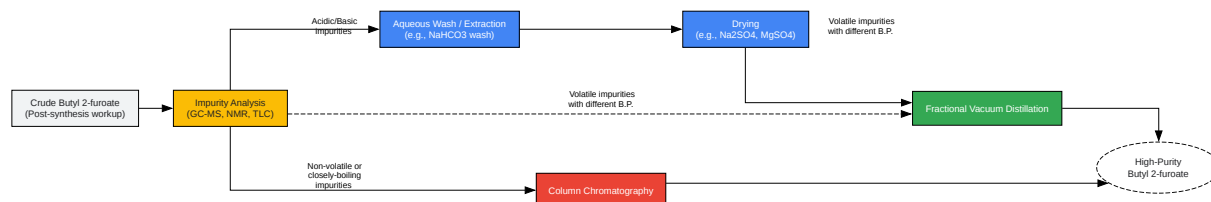
Impurities in **Butyl 2-furoate** typically arise from the synthesis process, which is often the Fischer esterification of 2-furoic acid and n-butanol.[4][5] Common impurities include:

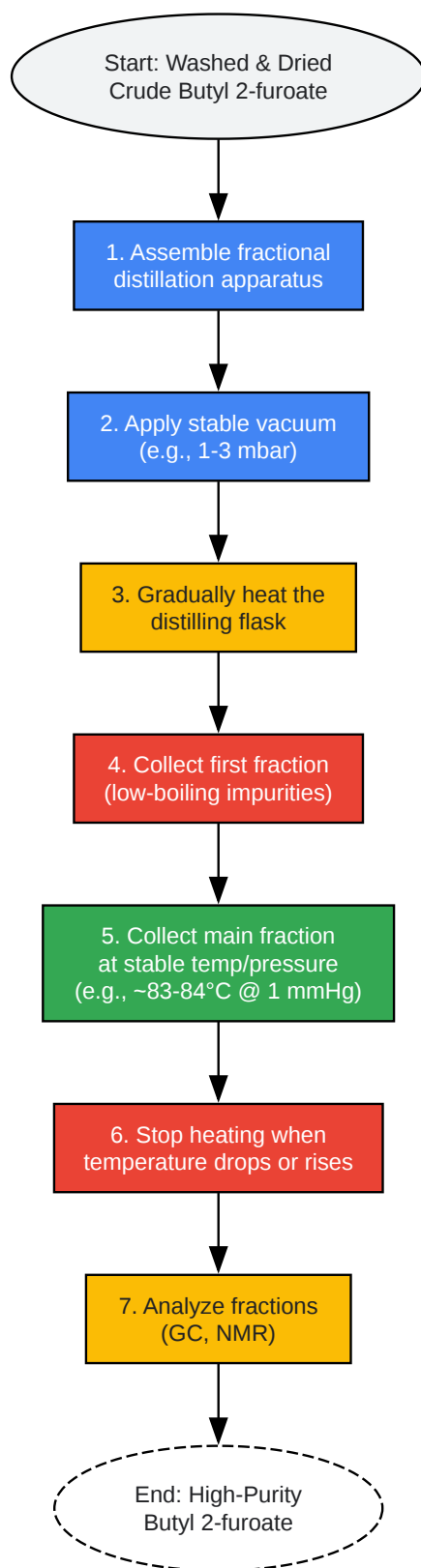
- Unreacted Starting Materials:
 - 2-Furoic acid
 - n-Butanol
- Catalyst Residues:
 - Acid catalysts such as sulfuric acid or p-toluenesulfonic acid.[4]
- Byproducts:
 - Water (a byproduct of esterification)

- Side-reaction products, which may include polymers or degradation products of furoic acid.

Q3: Which purification technique is most suitable for Butyl 2-furoate?

The choice of purification technique depends on the nature and quantity of the impurities present. A general workflow for selecting the appropriate method is outlined below.





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